

Application Notes and Protocols: Mass Spectrometry-Based Identification of Thioredoxin Targets

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Compound of Interest

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Thioredoxin (Trx) is a vital protein disulfide reductase that plays a central role in cellular redox regulation.^[1] It modulates the function of numerous proteins by catalyzing dithiol-disulfide exchange reactions, thereby influencing a wide array of processes including gene expression, apoptosis, and oxidative stress responses.^{[2][3]} Beyond its reductase activity, Trx is also involved in other post-translational modifications like denitrosylation, solidifying its role as a master regulator of redox signaling.^{[4][5]} Identifying the specific protein targets of Trx is crucial for understanding its physiological functions and for the development of novel therapeutic strategies.

Mass spectrometry (MS)-based proteomics has emerged as an indispensable tool for the large-scale identification and quantification of Trx targets.^[6] These advanced techniques allow for the sensitive and specific analysis of changes in the redox state of cysteine residues within complex protein mixtures. This document provides detailed application notes and protocols for three robust MS-based methodologies to identify and quantify thioredoxin targets.

The Thioredoxin Reductive System

The canonical thioredoxin system involves the transfer of reducing equivalents from NADPH to thioredoxin's target proteins. The flavoenzyme thioredoxin reductase (TrxR) utilizes NADPH to reduce the oxidized active site disulfide in Trx.[4] Reduced Trx then directly reduces disulfide bonds in a wide range of substrate proteins.

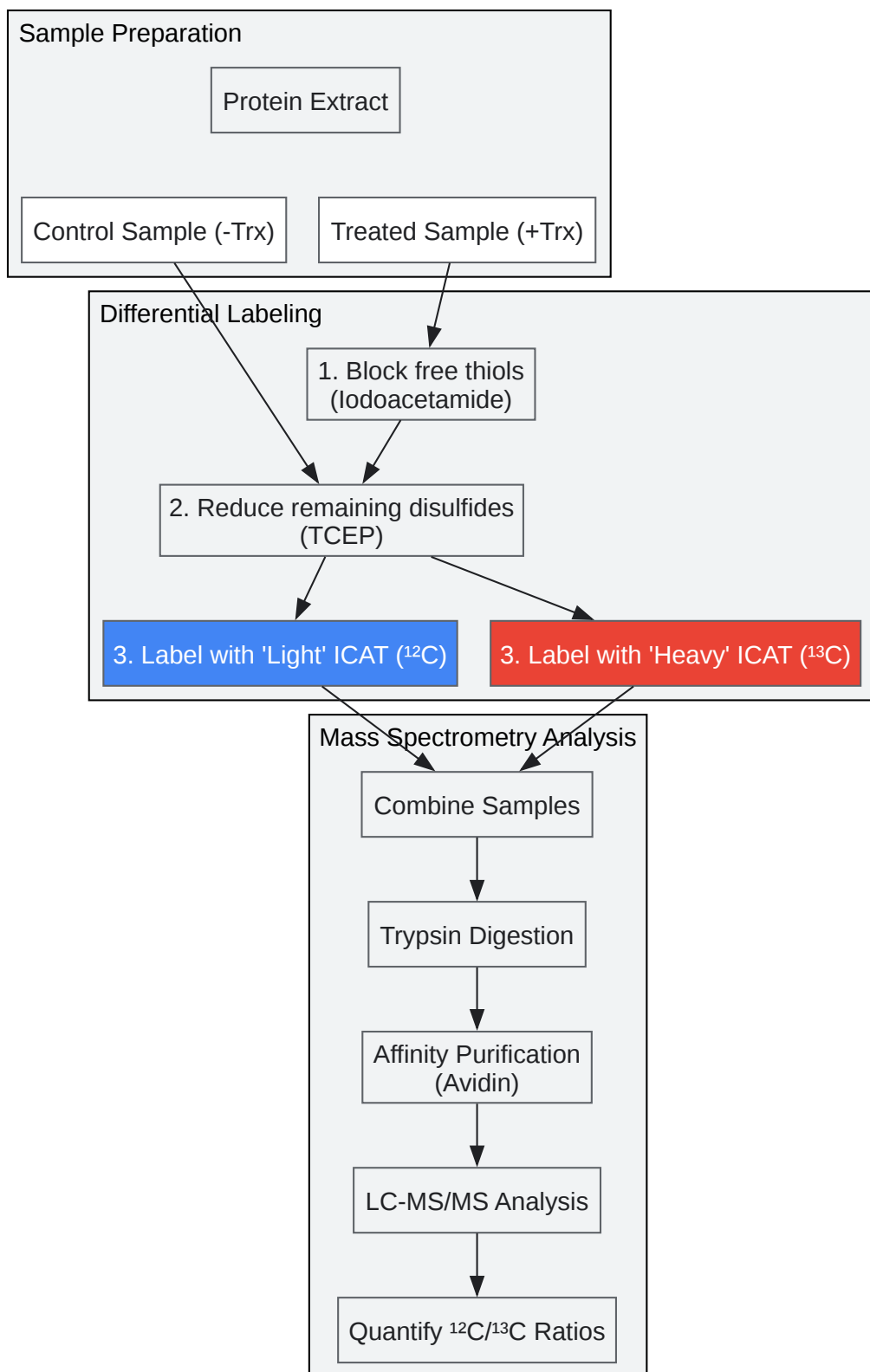


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Caption: The canonical thioredoxin reductive pathway.

Method 1: Quantitative Redox Proteomics using Isotope-Coded Affinity Tags (ICAT)

This method enables the quantification of Trx-mediated disulfide reduction by differentially labeling cysteine residues with "light" (¹²C) and "heavy" (¹³C) isotope-coded affinity tags (ICAT). [1][6] The extent of reduction for individual cysteines is determined by the ratio of light to heavy ICAT-labeled peptides as measured by LC-MS.[7]



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Caption: Experimental workflow for ICAT-based identification of Trx targets.

Experimental Protocol: ICAT

This protocol is adapted from a study on germinated barley seed embryos.[\[1\]](#)[\[6\]](#)

- **Protein Extraction:** Prepare protein extracts from the biological sample of interest (e.g., barley embryos) in a suitable lysis buffer.
- **Trx Treatment:** Divide the protein extract into two aliquots. Treat one aliquot with the complete thioredoxin system (Trx, TrxR, and NADPH) and the other as a control without the Trx system. Incubate for 1 hour at room temperature.[\[6\]](#)
- **Thiol Blocking:** Add iodoacetamide (IAM) to a final concentration of 10 mM to both samples to irreversibly block all free thiol groups generated by Trx-mediated reduction in the treated sample. Incubate for 80 minutes in the dark.[\[6\]](#)
- **Sample Cleanup:** Remove excess IAM by dialysis against a suitable buffer (e.g., 50 mM Tris/HCl, pH 8.0) overnight at 4°C.[\[6\]](#)
- **Reduction of Remaining Disulfides:** Add Tris(2-carboxyethyl)phosphine (TCEP) to reduce all remaining disulfide bonds in both the treated and control samples. Incubate at 99°C for 10 minutes.[\[6\]](#)
- **Differential ICAT Labeling:** Label the newly exposed thiols in the control sample with the "light" (^{12}C) ICAT reagent and those in the Trx-treated sample with the "heavy" (^{13}C) ICAT reagent according to the manufacturer's protocol.[\[1\]](#)[\[6\]](#)
- **Sample Pooling and Digestion:** Combine the light- and heavy-labeled samples. Digest the mixed protein sample into peptides using trypsin overnight.
- **Affinity Purification:** Purify the ICAT-labeled peptides using an avidin affinity column to enrich for cysteine-containing peptides.
- **LC-MS/MS Analysis:** Analyze the enriched peptides by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- **Data Analysis:** Identify peptides and quantify the relative abundance of light and heavy pairs using proteomics software. A high heavy/light ratio indicates a peptide containing a cysteine

residue that was reduced by thioredoxin.

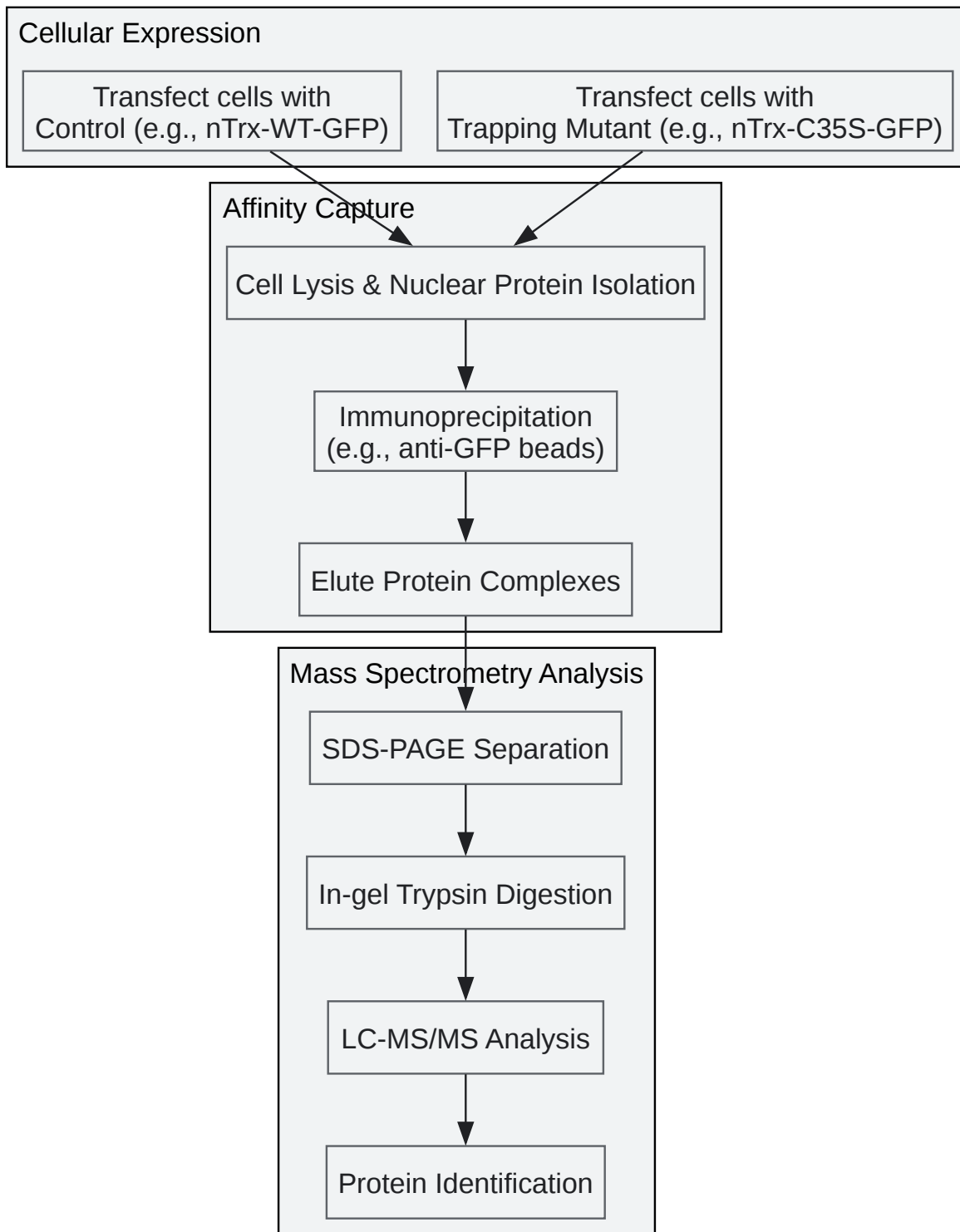
Quantitative Data Summary: ICAT

The following table summarizes a selection of Trx disulfide targets identified in barley embryos, showcasing the quantification of Trx-mediated reduction.[\[1\]](#)

Protein Name	Function	ICAT Ratio (Reduced/Control)
Dehydroascorbate reductase	Ascorbate-glutathione cycle	> 20
Peroxiredoxin	Antioxidant defense	10.5
Cyclophilin	Protein folding	6.7
Ribosomal protein S12	Translation	4.5
Glyceraldehyde-3-P-DH	Glycolysis	3.8

Method 2: Affinity Capture using a Trx Trapping Mutant

This strategy utilizes a mutant form of Trx, typically where the resolving cysteine of the CXXC active site is replaced by serine (e.g., C35S), to trap target proteins.[\[8\]](#)[\[9\]](#) The nucleophilic cysteine (C32) attacks a disulfide bond in the target protein, forming a stable, covalent mixed-disulfide intermediate that cannot be resolved by the mutated active site.[\[8\]](#) This stable complex allows for the purification and subsequent MS-based identification of interacting proteins.



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Caption: Workflow for identifying Trx targets using a trapping mutant.

Experimental Protocol: Trx Trapping Mutant

This protocol is based on a study to identify nuclear Trx1 targets in human neuroblastoma cells.
[8]

- **Vector Construction:** Engineer an expression vector for the Trx C35S mutant, often including a nuclear localization sequence (NLS) for specific targeting and an affinity tag (e.g., GFP) for purification. Create a wild-type Trx construct with the same tags to serve as a control.[8]
- **Cell Culture and Transfection:** Culture a suitable cell line (e.g., SH-SY5Y neuroblastoma cells) and transfect separate populations with the Trx-C35S mutant and the Trx-WT control plasmids. Allow for protein expression over 48 hours.[8]
- **Cell Lysis and Fractionation:** Harvest the cells and perform subcellular fractionation to isolate the nuclear proteins, minimizing contamination from other compartments.
- **Immunoprecipitation (IP):** Incubate the nuclear extracts with anti-GFP antibody-conjugated beads to capture the Trx-GFP fusion proteins and their covalently bound targets.
- **Washing and Elution:** Thoroughly wash the beads to remove non-specific binders. Elute the captured protein complexes from the beads.
- **SDS-PAGE and In-Gel Digestion:** Separate the eluted proteins on a 1D SDS-PAGE gel. Excise the entire gel lane, cut it into smaller bands, and perform in-gel trypsin digestion for each band.[8]
- **LC-MS/MS Analysis:** Analyze the resulting peptide mixtures from each gel slice by LC-MS/MS on a high-resolution mass spectrometer (e.g., Orbitrap Velos).[8]
- **Data Analysis:** Use a database search algorithm (e.g., Sequest) to identify proteins from the MS/MS spectra. Proteins significantly enriched in the Trx-C35S pulldown compared to the Trx-WT control are considered putative targets.

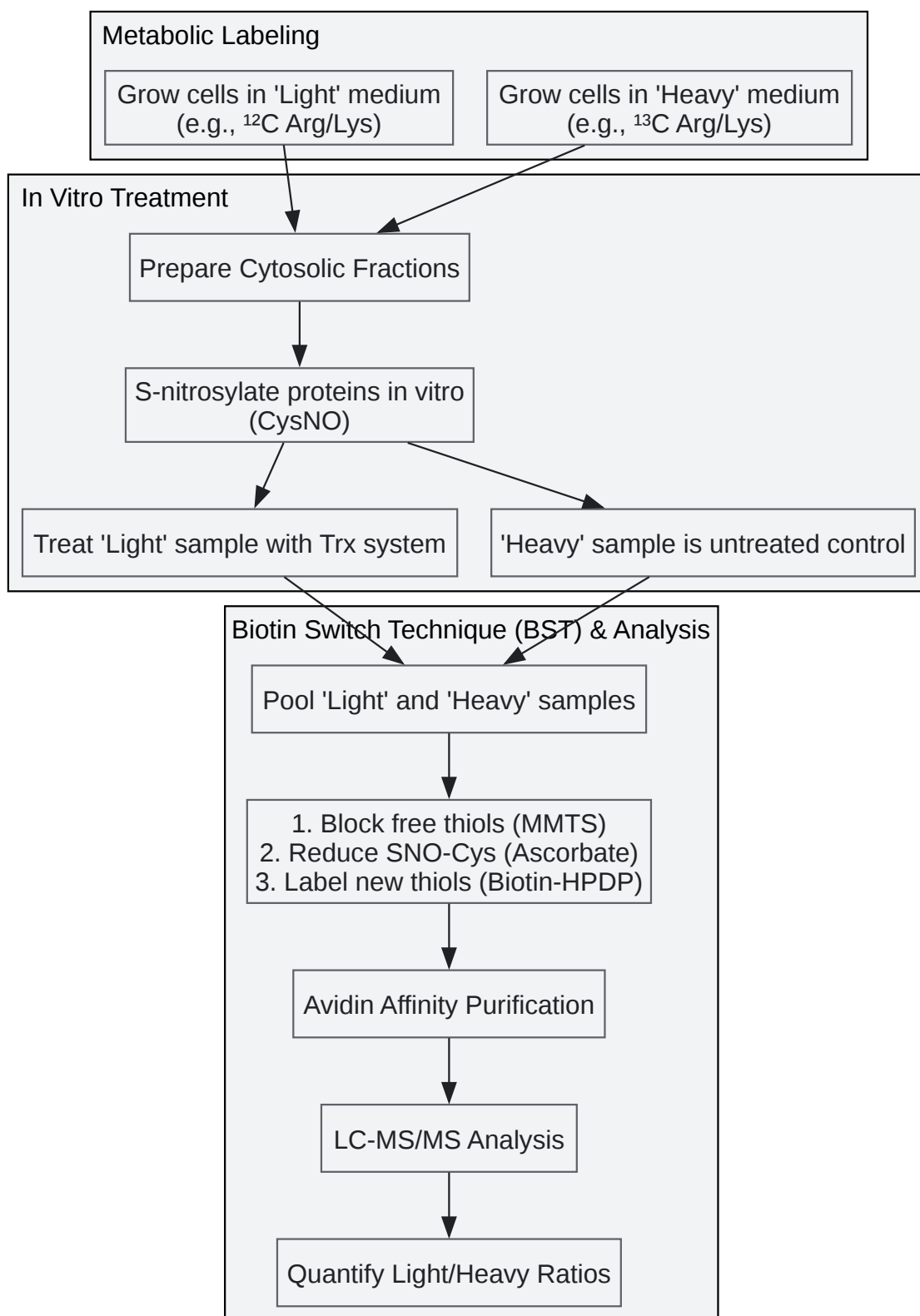
Data Summary: Trx Trapping Mutant

The table below lists a selection of putative nuclear Trx1 targets identified using the C35S trapping mutant in human neuroblastoma cells.[8]

Protein Name	Function
PSIP1 / LEDGF	Transcriptional coactivator
PARP1	DNA repair, transcription
Ku70/Ku80	DNA double-strand break repair
Lamin B1	Nuclear envelope structure
PCNA	DNA replication and repair
Importin-7	Nuclear import

Method 3: SILAC-Based Identification of Trx Denitrosylation Targets

Thioredoxin can also act as a denitrosylase, removing nitric oxide groups from S-nitrosylated cysteines.^[10] Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) can be combined with the Biotin Switch Technique (BST) to identify and quantify Trx-mediated denitrosylation events.^[8]^[10]



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Caption: SILAC workflow to identify Trx denitrosylation substrates.

Experimental Protocol: SILAC-BST

This protocol is adapted from a study using Jurkat T-cells.[\[10\]](#)

- **SILAC Labeling:** Culture two populations of cells for several passages. Grow one in "light" medium containing normal isotopes of essential amino acids (e.g., L-arginine and L-lysine) and the other in "heavy" medium containing stable heavy isotope-labeled versions (e.g., $^{13}\text{C}_6$ -arginine and $^{13}\text{C}_6$ -lysine).[\[10\]](#)[\[11\]](#)
- **Protein Extraction:** Harvest both cell populations and prepare cytosolic fractions via homogenization and ultracentrifugation.[\[10\]](#)
- **In Vitro S-Nitrosylation:** Treat the cytosolic fractions from both light and heavy populations with an S-nitrosylating agent (e.g., 50 μM S-nitroso-cysteine, CysNO) for 30 minutes to generate S-nitrosylated proteins (SNO-proteins).[\[10\]](#)
- **Denitrosylation Reaction:** Incubate the S-nitrosylated "light" sample with the complete Trx system (Trx, TrxR, NADPH) for 20 minutes at 37°C. The "heavy" sample serves as the untreated control.[\[10\]](#)
- **Sample Pooling:** Combine the "light" (Trx-treated) and "heavy" (control) samples in a 1:1 ratio.
- **Biotin Switch Technique (BST):**
 - **Blocking:** Block all free thiols in the pooled sample with a methylthiolating reagent like MMTS.
 - **Reduction:** Selectively reduce the S-nitrosothiol bonds to free thiols using ascorbate.
 - **Labeling:** Label the newly formed thiols with a thiol-reactive biotinylating agent, such as biotin-HPDP.
- **Affinity Purification:** Purify the biotinylated proteins (those that were originally S-nitrosylated) using avidin-agarose beads.
- **Sample Preparation and LC-MS/MS:** Elute the captured proteins, digest them with trypsin, and analyze the resulting peptides by LC-MS/MS.

- Data Analysis: Identify and quantify the SILAC peptide pairs. A low light/heavy ratio indicates that the protein was a substrate for Trx-mediated denitrosylation.

Quantitative Data Summary: SILAC-BST

The following table presents a selection of proteins identified as targets of Trx1-mediated denitrosylation in Jurkat cells.^[10]

Protein Name	Function	SILAC Ratio (Light/Heavy)
Peroxiredoxin-2	Redox homeostasis	0.18
Cofilin-1	Cytoskeletal organization	0.25
Rho GDP-dissociation inhibitor 1	Signal transduction	0.31
Pyruvate kinase	Cellular metabolism	0.35
Beta-actin	Cytoskeleton	0.42

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References

- 1. Identification of thioredoxin disulfide targets using a quantitative proteomics approach based on isotope-coded affinity tags - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. Proteomic analysis of thioredoxin-targeted proteins in Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Thioredoxin 1-Mediated Post-Translational Modifications: Reduction, Transnitrosylation, Denitrosylation, and Related Proteomics Methodologies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Research Portal [scholarship.libraries.rutgers.edu]
- 6. pubs.acs.org [pubs.acs.org]

- [7. research.regionh.dk \[research.regionh.dk\]](https://research.regionh.dk)
- [8. Identification of Novel Nuclear Targets of Human Thioredoxin 1 - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111111/)
- [9. Mechanism-based Proteomic Screening Identifies Targets of Thioredoxin-like Proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111112/)
- [10. Identification of S-nitrosylated targets of thioredoxin using a quantitative proteomics approach - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36111113/)
- [11. SILAC Metabolic Labeling Systems | Thermo Fisher Scientific - US \[thermofisher.com\]](https://www.thermofisher.com)
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